

Proper Disposal of VU0463271: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: VU0463271

Cat. No.: B611754

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For immediate reference, treat **VU0463271** as a hazardous chemical waste. Segregate from other waste streams and dispose of in a designated, properly labeled container for chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

This document provides essential guidance on the proper disposal procedures for **VU0463271**, a potent and selective inhibitor of the neuronal K-Cl cotransporter, KCC2. Adherence to these protocols is critical to ensure personnel safety and compliance with environmental regulations. This information is intended for researchers, scientists, and drug development professionals who handle this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **VU0463271** is provided below. This information is essential for understanding its potential hazards and for making informed decisions regarding its handling and disposal.

Property	Value
Chemical Name	N-Cyclopropyl-N-(4-methyl-2-thiazolyl)-2-[(6-phenyl-3-pyridazinyl)thio]acetamide
Molecular Formula	C ₁₉ H ₁₈ N ₄ OS ₂
Molecular Weight	382.50 g/mol [1]
CAS Number	1391737-01-1[1]
Appearance	Off-white to yellow solid[1]
Solubility	Soluble in DMSO (up to 50 mM)[2]
Storage	Store at +4°C for short term or -20°C for long term.

Disposal Procedures

The following step-by-step procedures outline the recommended method for the disposal of **VU0463271**. These guidelines are based on standard laboratory safety practices for handling chemical waste.

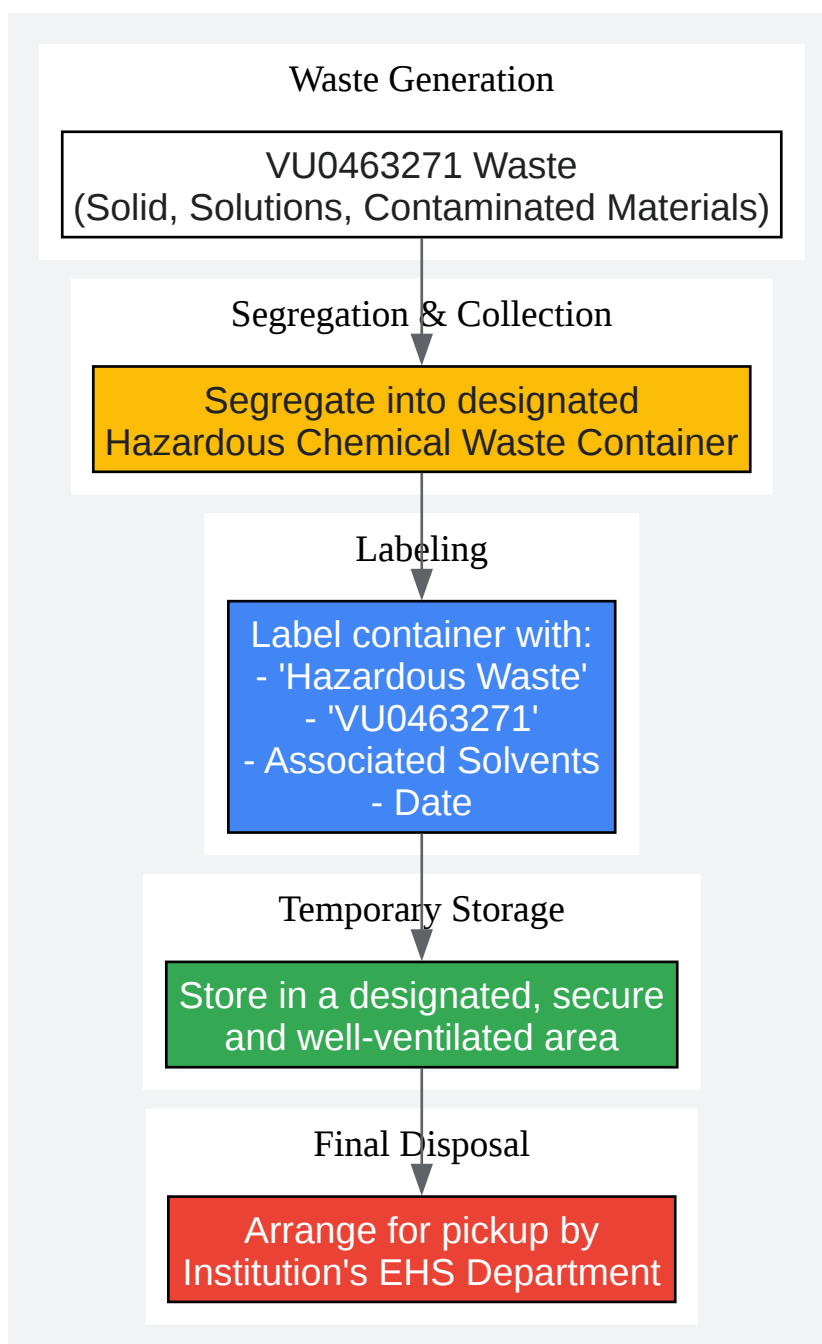
Experimental Protocol: Decontamination of Non-Consumable Labware

- **Initial Rinse:** Immediately after use, rinse all non-disposable glassware and equipment that has come into contact with **VU0463271** with a suitable organic solvent in which the compound is soluble, such as DMSO. This initial rinse should be performed in a chemical fume hood.
- **Solvent Collection:** Collect the solvent rinseate in a designated hazardous waste container. This container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**VU0463271**" and the solvent used (e.g., "DMSO").
- **Secondary Wash:** Wash the rinsed labware with an appropriate laboratory detergent and water.

- Final Rinse: Thoroughly rinse the labware with deionized water.
- Drying: Allow the labware to air dry completely in a well-ventilated area or use an oven, as appropriate.

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **VU0463271** and associated materials.

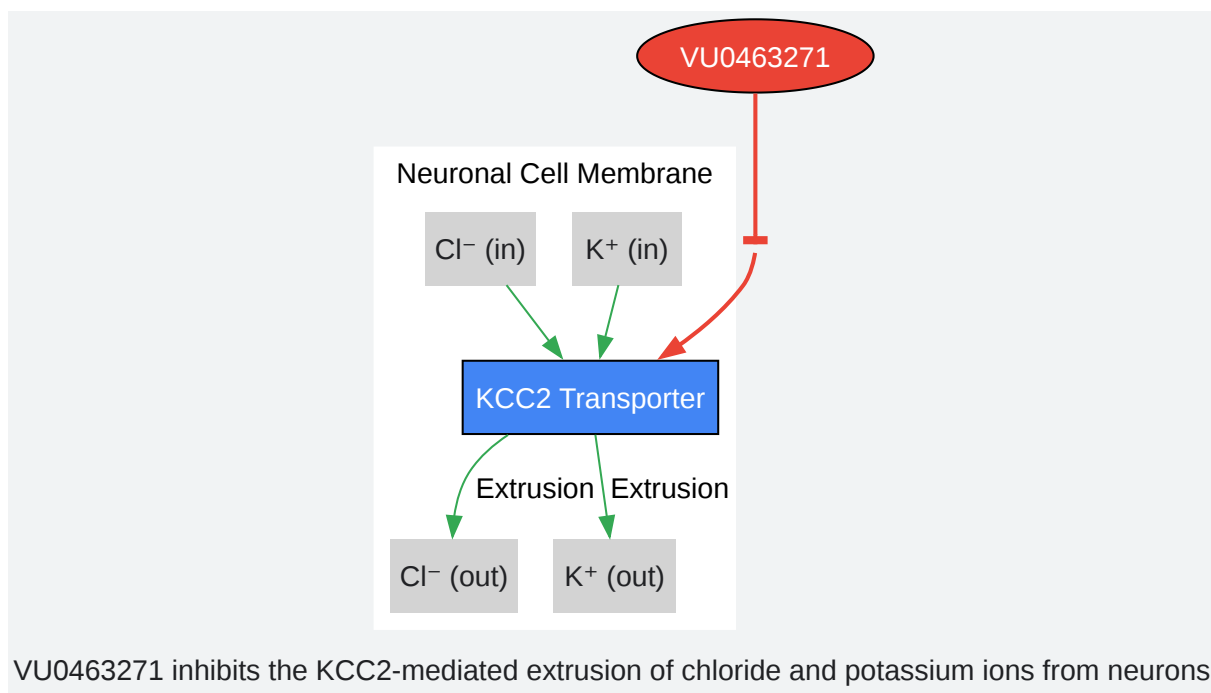


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Caption: Workflow for the proper disposal of **VU0463271** waste.

Signaling Pathway Considerations

While not directly related to disposal, it is important for researchers to be aware of the biological activity of **VU0463271** as a potent and selective antagonist of the KCC2 cotransporter. Accidental exposure could have pharmacological effects. The diagram below illustrates the simplified signaling pathway affected by **VU0463271**.



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Caption: Simplified diagram of **VU0463271**'s mechanism of action.

Disclaimer: The information provided here is for guidance only and should not supersede local, state, or federal regulations, nor the specific protocols of your institution. Always consult your institution's Environmental Health and Safety (EHS) department for definitive disposal

procedures. The user is solely responsible for compliance with all applicable laws and regulations.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. VU 0463271 | KCC2 Inhibitors: R&D Systems [rndsystems.com]
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